

# What is the CAS number for (S)-3-Undecanol?

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## Compound of Interest

Compound Name: 3-Undecanol, (S)-

Cat. No.: B15091109

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## (S)-3-Undecanol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (S)-3-Undecanol, a chiral secondary alcohol. Due to the limited availability of data for the specific (S)-enantiomer, this document primarily focuses on the properties of the racemic mixture, 3-Undecanol, and presents a generalized methodology for the enantioselective synthesis of chiral alcohols.

## Chemical Identification and Properties

The Chemical Abstracts Service (CAS) number for the racemic mixture of 3-Undecanol is 6929-08-4.<sup>[1][2][3][4][5][6]</sup> A specific CAS number for the (S)-enantiomer is not readily available in public databases.

Table 1: Physicochemical Properties of 3-Undecanol (Racemic)

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O	[1][2][5]
Molecular Weight	172.31 g/mol	[1][2][5]
Boiling Point	229.7 °C at 760 mmHg	[2]
Melting Point	11.58 °C (estimate)	[2]
Density	0.828 g/cm <sup>3</sup>	[2]
Refractive Index	1.437	[2]
Flash Point	94 °C	[2]
XLogP3	4.4	[2]

## Enantioselective Synthesis: A Generalized Approach

The preparation of enantiomerically pure secondary alcohols like (S)-3-Undecanol is often achieved through enzymatic kinetic resolution of the corresponding racemic mixture. This technique utilizes the stereoselectivity of enzymes, typically lipases, to preferentially acylate one enantiomer, allowing for the separation of the acylated product from the unreacted enantiomer.

### Experimental Protocol: Lipase-Catalyzed Kinetic Resolution of (±)-3-Undecanol (Generalized)

This protocol describes a general procedure for the kinetic resolution of racemic 3-Undecanol using a lipase. The specific enzyme, acyl donor, solvent, and reaction conditions should be optimized for this particular substrate to achieve high enantiomeric excess (e.e.) and yield.

Materials:

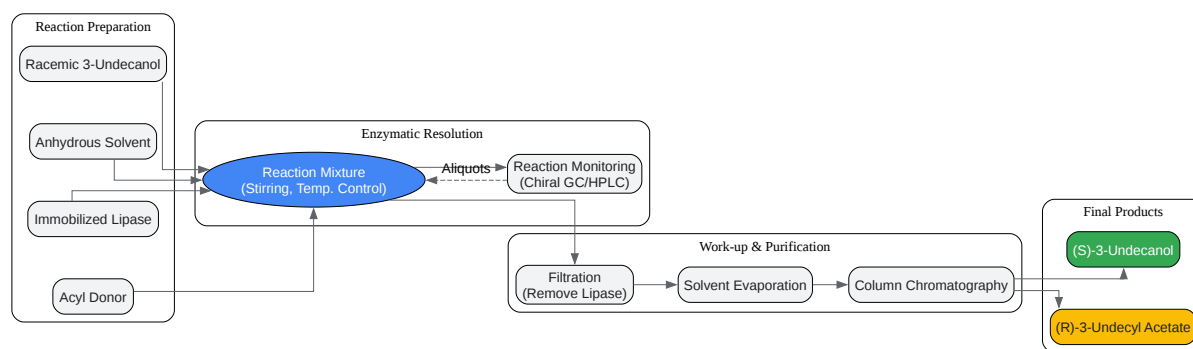
- (±)-3-Undecanol

- Immobilized Lipase (e.g., *Candida antarctica* Lipase B (CALB), *Pseudomonas cepacia* Lipase)
- Acyl Donor (e.g., vinyl acetate, isopropenyl acetate, acetic anhydride)
- Anhydrous Organic Solvent (e.g., hexane, toluene, tetrahydrofuran)
- Buffer solution (for hydrolytic reactions)
- Standard laboratory glassware and equipment (reaction flask, magnetic stirrer, temperature control)
- Analytical equipment for monitoring reaction progress and determining enantiomeric excess (e.g., Chiral Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC))

#### Procedure:

- **Reaction Setup:** To a solution of racemic 3-Undecanol in an appropriate anhydrous organic solvent, add the immobilized lipase and the acyl donor. The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) with constant stirring.
- **Reaction Monitoring:** The progress of the reaction is monitored by periodically taking aliquots from the reaction mixture and analyzing them by GC or HPLC. The goal is to stop the reaction at approximately 50% conversion to obtain both the unreacted (S)-enantiomer and the acylated (R)-enantiomer in high enantiomeric excess.
- **Reaction Quench and Work-up:** Once the desired conversion is reached, the enzyme is removed by filtration. The solvent is then removed under reduced pressure.
- **Separation and Purification:** The resulting mixture, containing the unreacted (S)-3-Undecanol and the acylated (R)-3-undecyl acetate, is separated by column chromatography on silica gel.
- **Characterization:** The enantiomeric excess of the purified (S)-3-Undecanol is determined by chiral GC or HPLC analysis. The chemical identity and purity are confirmed by spectroscopic methods (e.g.,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR).

## Experimental Workflow



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## References

- 1. Undecanol-3 [webbook.nist.gov]
- 2. 3-Undecanol | lookchem [lookchem.com]
- 3. 3-undecanol, 6929-08-4 [thegoodscentcompany.com]

- 4. Undecanol-3 [webbook.nist.gov]
- 5. Undecan-3-ol | C<sub>11</sub>H<sub>24</sub>O | CID 98970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-UNDECANOL | 6929-08-4 [chemicalbook.com]
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